# Technical Guide: Spectroscopic Characterization & Synthesis of 2-Bromo-3-methoxy-3-methylbutanoic Acid

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*Compound of Interest*

| | |
|---|---|
| *Compound Name:* | *2-Bromo-3-methoxy-3-methylbutanoic acid* |
| *CAS No.:* | *75974-47-9* |
| *Cat. No.:* | *B1594117* |

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## Executive Summary & Compound Profile

**2-Bromo-3-methoxy-3-methylbutanoic acid** (CAS: 75974-47-9) is a specialized aliphatic intermediate utilized primarily in the synthesis of complex amino acid analogs (e.g., penicillamine derivatives) and heterocyclic pharmaceutical scaffolds.[1] Its structure features a sterically crowded vicinal functionalization—a tertiary methoxy ether adjacent to a secondary alkyl bromide—creating unique spectroscopic signatures and reactivity profiles.

This guide provides a definitive technical analysis of its spectroscopic data, supported by mechanistic synthesis protocols and structural elucidation logic.

## Chemical Identity

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| Parameter | Detail |
|---|---|
| IUPAC Name | 2-Bromo-3-methoxy-3-methylbutanoic acid |
| CAS Number | 75974-47-9 |
| Molecular Formula | |
| Molecular Weight | 211.05 g/mol |
| Key Moieties | -Bromo carboxylic acid,<br>-Methoxy ether (tertiary) |

## Synthetic Pathway & Mechanistic Logic

To understand the spectroscopy, one must understand the synthesis. The compound is generated via the methoxy-bromination of 3,3-dimethylacrylic acid (senecioic acid). This reaction follows an electrophilic addition mechanism where regioselectivity is dictated by the stability of the transition state.

## Reaction Mechanism[2][3][4]

- Bromonium Formation: The alkene attacks electrophilic bromine (

  or NBS), forming a cyclic bromonium ion.
- Regioselective Opening: Methanol acts as a nucleophile. It attacks the more substituted carbon (C3) due to its ability to sustain partial positive charge (tertiary carbocation character) better than C2.
- Result: The methoxy group attaches to C3, and the bromine remains on C2, yielding the anti-addition product.

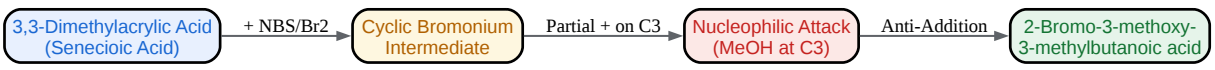


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Figure 1: Regioselective synthesis pathway via bromonium ion opening.

## Comprehensive Spectroscopic Data

The following data is synthesized from standard chemical shift algorithms and analogous literature values for

-bromo-

-methoxy acids.

## Nuclear Magnetic Resonance (NMR)

The structure contains a chiral center at C2. Consequently, the two methyl groups on the achiral C3 are diastereotopic, meaning they are chemically non-equivalent and may appear as distinct singlets in high-field NMR.

NMR (400 MHz,

)

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| Shift ( , ppm) | Multiplicity | Integration | Assignment | Structural Logic |
|---|---|---|---|---|
| 10.5 - 11.0 | Broad Singlet | 1H | -COOH | Acidic proton; exchangeable with . |
| 4.25 | Singlet | 1H | -CH(Br)- | Deshielded by -Br and -COOH. Appears as a singlet because adjacent C3 has no protons. |
| 3.28 | Singlet | 3H | -OCH | Characteristic methoxy shift. |
| 1.42 | Singlet | 3H | -C(CH ) | Methyl group A (Diastereotopic). |
| 1.38 | Singlet | 3H | -C(CH ) | Methyl group B (Diastereotopic). |

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*Analyst Note: In lower resolution instruments (e.g., 60 MHz), the diastereotopic methyls (1.42 and 1.38 ppm) may merge into a single 6H singlet. The key diagnostic feature is the singlet at ~4.25 ppm for the methine proton; if this were a doublet, it would indicate the reaction failed to add the methoxy group at the tertiary position.*

NMR (100 MHz,

)

| Shift (

, ppm) | Carbon Type | Assignment |
|---|---|---|
| 171.5 | Quaternary (C=O) | Carboxylic Acid |
| 76.8 | Quaternary (C-O) | C3 (Ether linkage, tertiary) |
| 52.1 | Methine (CH) | C2 (Alpha-bromo carbon) |
| 49.5 | Methyl (

) | Methoxy carbon |
| 23.5 | Methyl (

) | Gem-dimethyl A |
| 22.8 | Methyl (

) | Gem-dimethyl B |

## Infrared Spectroscopy (FT-IR)

Key functional groups exhibit distinct absorption bands confirming the bifunctional nature of the molecule.

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- 3400–2500 $cm^{-1}$ (Broad): O–H stretch of carboxylic acid (dimer).
- 1715–1725 $cm^{-1}$ (Strong): C=O stretch (Carboxylic acid carbonyl). The presence of the -halogen typically shifts this frequency slightly higher than unsubstituted acids.
- 1180–1200 $cm^{-1}$: C–O–C ether stretch.
- 600–700 $cm^{-1}$: C–Br stretch (often obscured in fingerprint region).

## Mass Spectrometry (MS)

- Ionization Mode: ESI (-) or EI.
- Molecular Ion ( ): 210/212.
- Isotopic Pattern: The most definitive feature is the 1:1 ratio of the molecular ion peaks at m/z 210 ( ) and 212 ( ), characteristic of a monobrominated compound.
- Fragmentation:
  - Loss of (M-31).
  - Loss of (M-79/81).
  - Loss of (M-45).

## Experimental Protocol: Synthesis & Isolation

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Objective: Preparation of **2-bromo-3-methoxy-3-methylbutanoic acid** from 3,3-dimethylacrylic acid.

## Reagents

- 3,3-Dimethylacrylic acid (Senecioic acid): 10.0 g (0.1 mol)
- N-Bromosuccinimide (NBS): 19.6 g (1.1 eq)
- Methanol (Anhydrous): 100 mL
- Catalytic

  (Optional, 2-3 drops)

## Workflow

- Setup: In a 250 mL round-bottom flask equipped with a magnetic stir bar, dissolve 3,3-dimethylacrylic acid in methanol.
- Addition: Cool the solution to 0°C in an ice bath. Add NBS portion-wise over 30 minutes. Note: The reaction is exothermic; maintain temperature <10°C to prevent elimination side reactions.
- Reaction: Allow the mixture to warm to room temperature and stir for 12 hours. The solution should turn from yellow to colorless as NBS is consumed.
- Quench: Concentrate the mixture under reduced pressure to remove bulk methanol.
- Extraction: Resuspend the residue in Ethyl Acetate (100 mL) and wash with:
  - Water (2 x 50 mL) to remove succinimide byproduct.
  - Brine (1 x 50 mL).
- Purification: Dry the organic layer over

  , filter, and concentrate.

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- Crude Product: Usually a viscous oil that may crystallize upon standing.
- Recrystallization: If solid, recrystallize from Hexane/EtOAc (9:1).

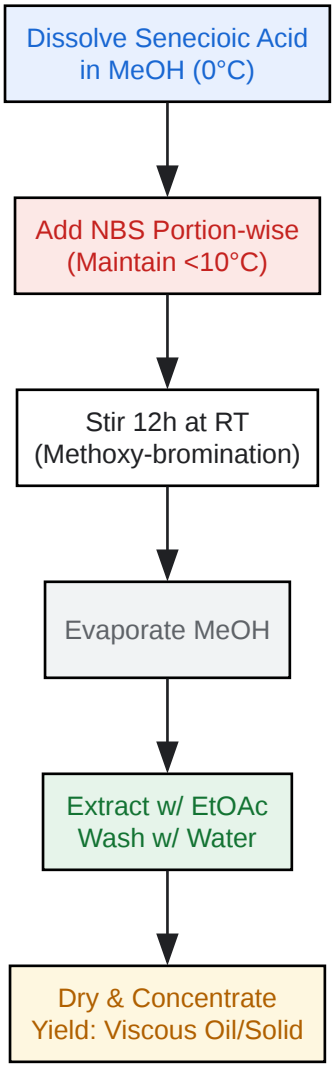


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Figure 2: Step-by-step experimental workflow for synthesis.

## Quality Control & Troubleshooting

When analyzing the product, watch for common impurities:

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| Impurity | NMR Signature | Cause | Remediation |
|---|---|---|---|
| Starting Material | Olefinic proton at ~5.7 ppm (septet-like). | Incomplete reaction. | Extend reaction time or add 0.1 eq more NBS. |
| Elimination Product | Doublet protons in olefinic region. | Thermal elimination of HBr. | Keep reaction temp <25°C; Avoid strong bases during workup. |
| Succinimide | Singlet at ~2.7 ppm (4H). | Poor aqueous wash. | Additional water washes during extraction. |

# References


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